

Stability and degradation of Thiophene-2-sulfonylacetoneitrile

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Compound of Interest

Compound Name: *Thiophene-2-sulfonylacetoneitrile*

Cat. No.: *B050443*

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Technical Support Center: Thiophene-2-sulfonylacetoneitrile

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and degradation of **Thiophene-2-sulfonylacetoneitrile**.

Frequently Asked Questions (FAQs)

Q1: What is the general stability and recommended storage for **Thiophene-2-sulfonylacetoneitrile**?

A1: **Thiophene-2-sulfonylacetoneitrile** is a solid that is stable under recommended storage conditions.^[1] To ensure its integrity, it should be stored in a cool, dry, and well-ventilated place in a tightly sealed container.^[1]

Q2: What are the known incompatibilities of **Thiophene-2-sulfonylacetoneitrile**?

A2: **Thiophene-2-sulfonylacetoneitrile** is incompatible with strong oxidizing agents. Contact with these substances should be avoided to prevent potential degradation.

Q3: What are the expected hazardous decomposition products of **Thiophene-2-sulfonylacetoneitrile** upon combustion?

A3: Upon combustion, **Thiophene-2-sulfonylacetonitrile** may produce hazardous decomposition products including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and sulfur oxides (SO_x).

Q4: How susceptible is the thiophene ring to degradation?

A4: The thiophene ring is an aromatic heterocycle and is generally stable. However, it can be susceptible to degradation under certain conditions, such as in the presence of strong oxidizing agents or under photolytic stress. The sulfur atom in the thiophene ring can be oxidized to a sulfoxide or a sulfone, which can lead to ring opening.

Q5: What are the likely degradation pathways for **Thiophene-2-sulfonylacetonitrile** under forced degradation conditions?

A5: Based on the functional groups present, the following degradation pathways are plausible under forced degradation conditions:

- Acidic/Basic Hydrolysis: The nitrile group (-CN) could potentially hydrolyze to a carboxylic acid or an amide. The sulfonyl group is generally stable to hydrolysis, but extreme pH and temperature conditions could lead to cleavage of the carbon-sulfur bond.
- Oxidation: The thiophene ring is susceptible to oxidation, which could lead to the formation of N-oxides or ring-opened products. The sulfur atom in the sulfonyl group is already in a high oxidation state and is unlikely to be further oxidized.
- Photodegradation: Exposure to UV light may induce photochemical reactions, potentially leading to polymerization or rearrangement of the molecule.
- Thermal Degradation: At elevated temperatures, cleavage of the C-S bond or decomposition of the sulfonylacetonitrile side chain may occur.

Troubleshooting Guides

Problem	Possible Cause	Troubleshooting Steps
Unexpected peaks in HPLC analysis of a stored sample.	Degradation of Thiophene-2-sulfonylacetoneitrile.	<ol style="list-style-type: none">1. Verify the storage conditions (temperature, light exposure, container seal).2. Analyze the sample using a validated stability-indicating HPLC method to identify and quantify the degradants.3. If degradation is confirmed, consider re-purifying the compound or obtaining a new batch.
Low assay value for Thiophene-2-sulfonylacetoneitrile.	Instability in the experimental solution or degradation during the procedure.	<ol style="list-style-type: none">1. Prepare fresh solutions for analysis.2. Ensure the solvents and reagents used are compatible with the compound.3. Protect the solution from light and heat during the experiment.4. Perform a forced degradation study to understand the compound's stability under your experimental conditions.

Inconsistent results in biological assays.

Degradation of the compound in the assay medium.

1. Assess the stability of **Thiophene-2-sulfonylacetoneitrile** in the specific assay buffer and under the assay conditions (pH, temperature, light). 2. Consider preparing the compound solution immediately before use. 3. Use a stability-indicating analytical method to monitor the compound's concentration over the duration of the assay.

Experimental Protocols

Forced Degradation Study Protocol

This protocol outlines the conditions for a forced degradation study of **Thiophene-2-sulfonylacetoneitrile** to identify potential degradation products and establish a stability-indicating analytical method.^[2] The industry-accepted range for degradation is typically between 5-20%.^[2]

1. Preparation of Stock Solution: Prepare a stock solution of **Thiophene-2-sulfonylacetoneitrile** in a suitable solvent (e.g., acetonitrile or methanol) at a concentration of 1 mg/mL.

2. Stress Conditions:

- Acidic Hydrolysis:

- To 1 mL of the stock solution, add 1 mL of 0.1 N HCl.
- Heat the mixture at 80°C for 24 hours.
- Cool the solution, neutralize with an appropriate volume of 0.1 N NaOH, and dilute to a final concentration of 100 µg/mL with the mobile phase.

- Basic Hydrolysis:

- To 1 mL of the stock solution, add 1 mL of 0.1 N NaOH.
- Keep the mixture at room temperature for 8 hours.
- Neutralize the solution with an appropriate volume of 0.1 N HCl and dilute to a final concentration of 100 µg/mL with the mobile phase.

- Oxidative Degradation:
 - To 1 mL of the stock solution, add 1 mL of 3% hydrogen peroxide (H₂O₂).
 - Keep the mixture at room temperature for 24 hours, protected from light.
 - Dilute to a final concentration of 100 µg/mL with the mobile phase.
- Photolytic Degradation:
 - Expose a solution of **Thiophene-2-sulfonylacetoneitrile** (100 µg/mL in mobile phase) to UV light (254 nm) for 48 hours.
 - Keep a control sample wrapped in aluminum foil to protect it from light.
- Thermal Degradation:
 - Keep the solid drug substance in a hot air oven at 105°C for 48 hours.
 - After exposure, dissolve the sample in the mobile phase to a final concentration of 100 µg/mL.

3. Analysis: Analyze all stressed samples, along with a non-stressed control sample, using a suitable stability-indicating HPLC method.

Stability-Indicating HPLC Method

- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid).
- Flow Rate: 1.0 mL/min.

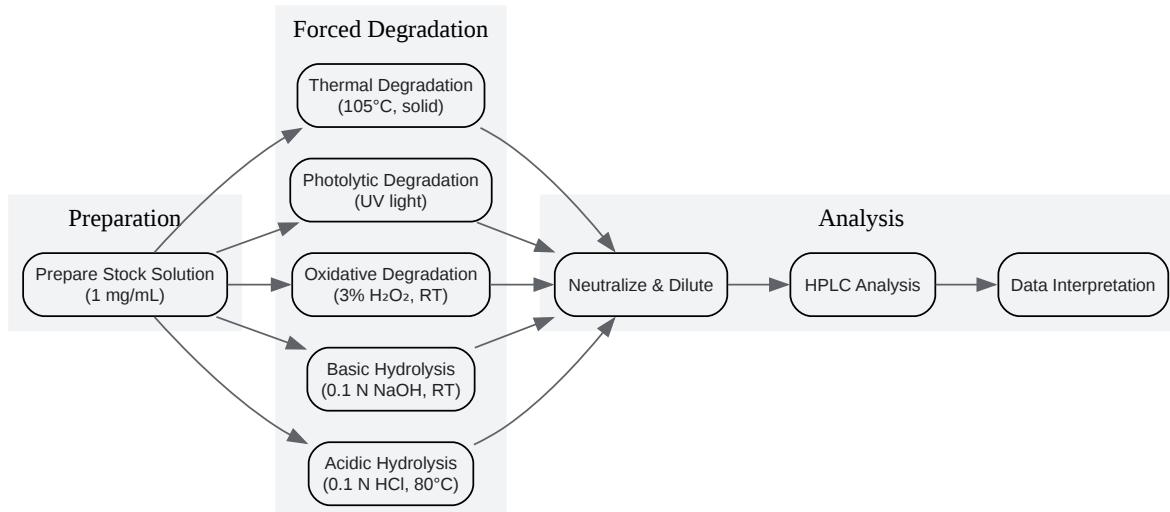
- Detection: UV at 254 nm.
- Injection Volume: 10 μ L.
- Column Temperature: 30°C.

Data Presentation

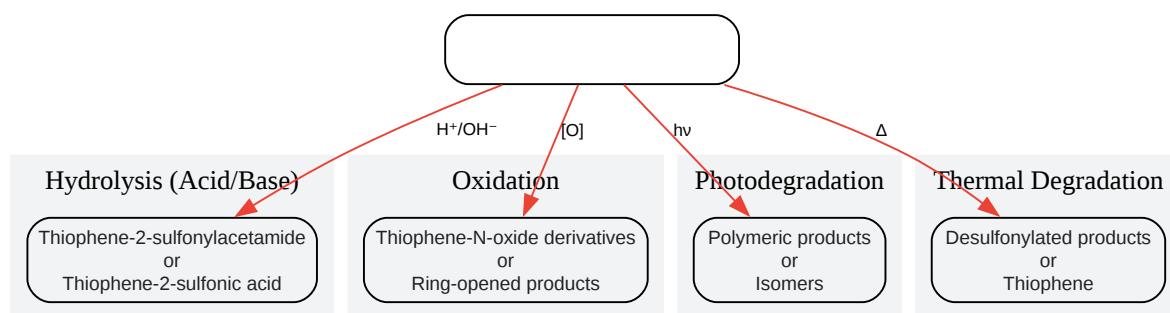
Table 1: Summary of Forced Degradation Results (Hypothetical Data)

Stress Condition	Reagent/Condition	Duration	Temperature	% Degradation	Number of Degradation Products
Acidic Hydrolysis	0.1 N HCl	24 hours	80°C	15.2	2
Basic Hydrolysis	0.1 N NaOH	8 hours	Room Temp	8.5	1
Oxidative Degradation	3% H ₂ O ₂	24 hours	Room Temp	18.9	3
Photolytic Degradation	UV light (254 nm)	48 hours	Room Temp	5.1	1
Thermal Degradation	Solid state	48 hours	105°C	11.7	2

Visualizations

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Caption: Experimental workflow for forced degradation studies.

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Caption: Plausible degradation pathways for **Thiophene-2-sulfonylacetone nitrile**.

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References

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